

Application Notes and Protocols for 2-Ethoxy-4-(methoxymethyl)phenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Ethoxy-4-(methoxymethyl)phenol

Cat. No.: B1609150

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Introduction

These application notes provide a comprehensive guide for the safe handling, storage, and use of **2-Ethoxy-4-(methoxymethyl)phenol** (CAS No. 5595-79-9). This document is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. **2-Ethoxy-4-(methoxymethyl)phenol** is a substituted phenol and a benzyl ether, and as such, requires careful handling to mitigate potential risks.^[1] Adherence to these protocols is crucial for ensuring personnel safety and maintaining the integrity of experimental outcomes. The guidance herein is synthesized from established safety protocols for phenolic compounds and ethers, supplemented with specific data for the target compound.

Compound Identification and Properties

Proper identification and understanding of a compound's physical and chemical properties are foundational to its safe handling.

- IUPAC Name: **2-ethoxy-4-(methoxymethyl)phenol**^[2]
- Synonyms: Methyl diantilis, 4-hydroxy-3-ethoxybenzyl methyl ether^[3]
- CAS Number: 5595-79-9^{[2][3][4]}
- Molecular Formula: C₁₀H₁₄O₃^{[2][3]}

- Molecular Weight: 182.22 g/mol [1][2]

Table 1: Physicochemical Data for **2-Ethoxy-4-(methoxymethyl)phenol**

Property	Value	Source
Appearance	Not specified, likely a liquid or low-melting solid	General knowledge
Boiling Point	110-111 °C at 1 Torr	ChemicalBook
Molecular Weight	182.22 g/mol	PubChem[1], EPA[2]
GHS Hazard Statements	H302, H313, H317, H412	Methyl diantilis FPD-2015A-1213 SDS[3]

Hazard Identification and Risk Assessment

A thorough risk assessment must be conducted before any work with **2-Ethoxy-4-(methoxymethyl)phenol** commences.[5][6] The primary hazards are outlined by the Globally Harmonized System (GHS) classifications.

GHS Classifications:[1][3]

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[1][3]
- Acute Toxicity, Dermal (Category 5): H313 - May be harmful in contact with skin.[3]
- Skin Sensitization (Category 1B): H317 - May cause an allergic skin reaction.[1][3]
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 3): H412 - Harmful to aquatic life with long lasting effects.[3]

The phenolic hydroxyl group suggests potential for skin and eye irritation, and like many phenols, systemic effects are possible if absorbed.[5][7] The ether linkage introduces the potential for peroxide formation over time, although this risk is generally lower for aromatic ethers compared to aliphatic ethers.[8]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Ethoxy-4-(methoxymethyl)phenol** to minimize exposure.

- **Hand Protection:** Wear chemical-resistant gloves. For incidental contact, double-gloving with nitrile gloves is a suitable option. For more extensive handling or in case of a spill, heavy-duty neoprene or butyl rubber gloves are recommended.^[7] Gloves should be changed frequently, and immediately if contamination is suspected.^[7]
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement.^[7] When there is a potential for splashing, chemical splash goggles and a face shield must be worn.^[7]
- **Skin and Body Protection:** A fully buttoned laboratory coat must be worn at all times.^[7] Long pants and closed-toe shoes are also required. For tasks with a higher risk of splashing, a chemically resistant apron should be worn over the lab coat.^[7]
- **Respiratory Protection:** All handling of **2-Ethoxy-4-(methoxymethyl)phenol** that may generate aerosols or vapors should be conducted within a certified chemical fume hood to minimize inhalation exposure.^{[7][8]}

Storage and Handling

Storage

Proper storage is critical to maintaining chemical stability and preventing hazardous situations.

- **General Storage:** Store in a cool, dry, and well-ventilated area.^[9] Keep containers tightly closed when not in use.
- **Incompatibilities:** Segregate from strong oxidizing agents, strong bases, and metals.^{[5][6]} Improper storage can lead to violent reactions.
- **Ignition Sources:** Keep away from heat, sparks, and open flames.^[7]
- **Peroxide Formation:** As an ether, there is a potential for peroxide formation upon prolonged exposure to air and light.^[8] It is good practice to date containers upon receipt and upon

opening.[10] While the risk is lower than with aliphatic ethers, periodic checks for peroxides are advisable for older containers.

- Container Labeling: All containers must be clearly labeled with the chemical name and associated hazards.[9][10]

Handling

- Engineering Controls: All weighing, transferring, and solution preparation should be performed in a certified chemical fume hood.[5][7]
- Minimizing Quantities: Use the smallest practicable amount of the chemical for the experiment.[8][9]
- Personal Hygiene: Do not eat, drink, or smoke in areas where this chemical is handled.[3] Wash hands thoroughly with soap and water after handling, even if gloves were worn.[11]

Experimental Protocols

Protocol for Weighing and Dissolving 2-Ethoxy-4-(methoxymethyl)phenol

This protocol outlines the steps for safely preparing a solution of **2-Ethoxy-4-(methoxymethyl)phenol**.

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Gather all necessary materials: **2-Ethoxy-4-(methoxymethyl)phenol**, desired solvent, appropriate glassware, spatula, and weighing paper/boat.
 - Don all required PPE as outlined in Section 3.
- Weighing:
 - Place an analytical balance inside the chemical fume hood if possible. If not, tare a closed container (e.g., a vial with a cap) on the balance outside the hood.

- Inside the fume hood, carefully transfer the approximate amount of **2-Ethoxy-4-(methoxymethyl)phenol** to the tared container and securely close it.
- Wipe the exterior of the container before removing it from the hood for weighing.
- Record the weight and return the container to the fume hood.
- Dissolution:
 - Inside the fume hood, add the desired solvent to the beaker or flask that will contain the final solution.
 - Slowly and carefully add the weighed **2-Ethoxy-4-(methoxymethyl)phenol** to the solvent while stirring.
 - Rinse the weighing container with a small amount of solvent and add it to the bulk solution to ensure a complete transfer.
 - Continue stirring until the compound is fully dissolved.
- Cleanup:
 - Wipe down the work area within the fume hood.
 - Dispose of any contaminated weighing paper, gloves, or other disposable materials in the appropriate hazardous waste container.
 - Wash all non-disposable equipment thoroughly.

Emergency Procedures

Spills

- Small Spills (in a fume hood):
 - Absorb the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Scoop the absorbent material into a designated hazardous waste container.

- Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills (or spills outside a fume hood):
 - Evacuate the immediate area and alert others.
 - If the spill is flammable, remove all ignition sources.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.
 - Do not attempt to clean up a large spill without proper training and equipment.

First Aid

Immediate and appropriate first aid is critical in the event of exposure.[5]

- Skin Contact: Immediately remove contaminated clothing.[3][5] Wash the affected area with copious amounts of soap and water for at least 15 minutes.[3] If skin irritation or a rash develops, seek medical attention.[3] For significant exposures, some protocols for phenols recommend wiping the area with polyethylene glycol (PEG 300 or 400) if available, followed by water washing.[6][7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][5] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air.[3] If they are not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[3] Seek immediate medical attention.[3]

Waste Disposal

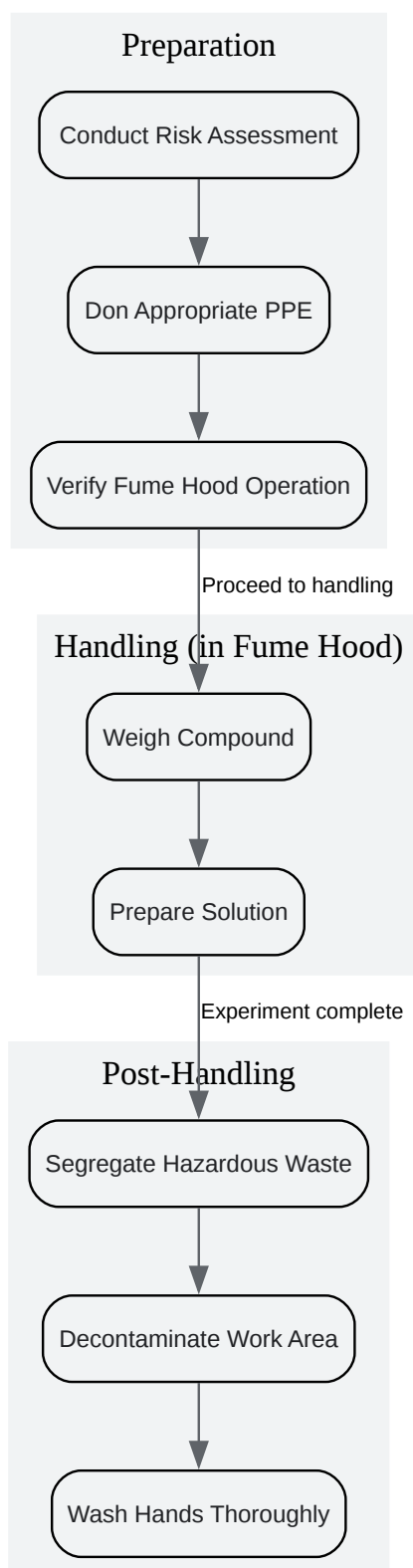
All waste containing **2-Ethoxy-4-(methoxymethyl)phenol** must be treated as hazardous waste.

- Collect all liquid and solid waste in clearly labeled, sealed containers.
- Follow all local, state, and federal regulations for hazardous waste disposal.

- Contact your institution's EHS department for specific disposal procedures.[\[11\]](#)

Visualized Workflows

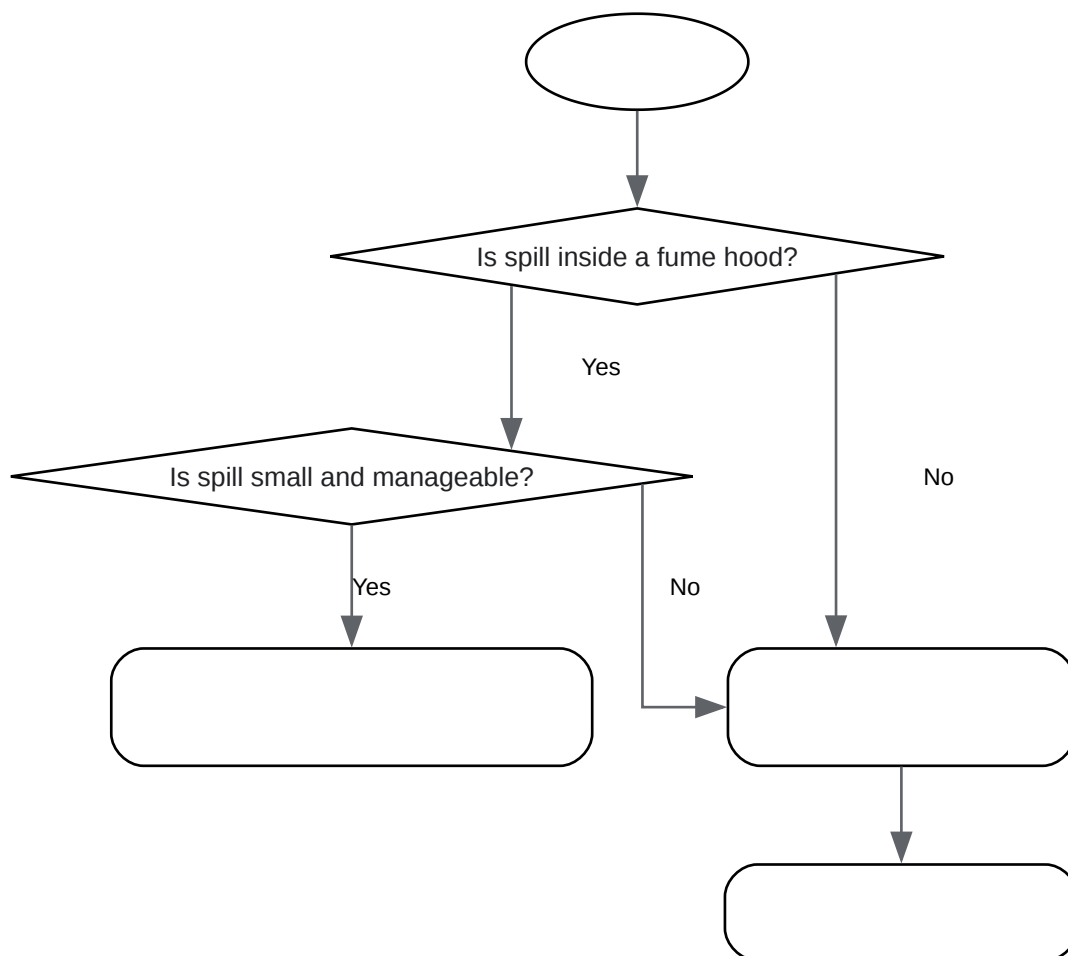
General Handling Workflow



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Caption: General laboratory workflow for handling **2-Ethoxy-4-(methoxymethyl)phenol**.

Spill Response Decision Tree



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Caption: Decision tree for responding to a **2-Ethoxy-4-(methoxymethyl)phenol** spill.

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